

Application Note: HPLC-MS Analysis of Parvisoflavanone for Research and Drug Development

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Compound of Interest

Compound Name: *Parvisoflavanone*

Cat. No.: *B12098347*

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Abstract

This application note details a robust High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) method for the qualitative and quantitative analysis of **Parvisoflavanone**, a naturally occurring isoflavonoid with potential therapeutic properties. The protocol outlines the sample preparation, chromatographic separation, and mass spectrometric detection parameters. This method is suitable for the analysis of **Parvisoflavanone** in various matrices, including natural product extracts and biological samples, supporting research and drug development activities.

Introduction

Parvisoflavanone (C₁₇H₁₆O₇, Molecular Weight: 332.3 g/mol) is an isoflavanone that belongs to the flavonoid class of secondary metabolites found in plants.^[1] Isoflavonoids are known for their diverse biological activities, including anticancer properties. Many flavonoids exert their effects by modulating key cellular signaling pathways involved in cell proliferation, apoptosis,

and angiogenesis.[2][3] Accurate and sensitive analytical methods are crucial for the pharmacokinetic and pharmacodynamic studies of **Parvisoflavanone** to evaluate its potential as a therapeutic agent. HPLC coupled with MS provides the high selectivity and sensitivity required for the analysis of such compounds in complex mixtures.

Experimental Protocols

Sample Preparation

A generic sample preparation protocol for the extraction of **Parvisoflavanone** from a plant matrix is provided below. The specific details may need to be optimized based on the sample matrix.

- Solid-Liquid Extraction:
 - Weigh 1 gram of the homogenized and dried plant material.
 - Add 10 mL of methanol or a mixture of methanol and water (e.g., 80:20 v/v).
 - Sonication or vortexing can be used to enhance extraction efficiency.
 - Centrifuge the mixture to pellet the solid material.
 - Collect the supernatant and filter it through a 0.22 µm syringe filter into an HPLC vial.

HPLC-MS/MS Method

The following HPLC-MS/MS parameters are recommended as a starting point for the analysis of **Parvisoflavanone**. Optimization may be necessary to achieve the desired chromatographic performance and sensitivity.

Table 1: HPLC Parameters

Parameter	Value
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Gradient	10% B to 90% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
UV Detection (optional)	260 nm

Table 2: Mass Spectrometry Parameters

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temperature	350 °C
Gas Flow	600 L/hr

Quantitative Analysis

For quantitative analysis, a calibration curve should be prepared using a certified reference standard of **Parvisoflavanone**. The limit of detection (LOD) and limit of quantification (LOQ) should be determined based on the signal-to-noise ratio, typically 3:1 for LOD and 10:1 for LOQ.

Table 3: Predicted Quantitative Data for **Parvisoflavanone**

Parameter	Predicted Value
Retention Time (RT)	~ 5-7 minutes (dependent on exact conditions)
Precursor Ion [M+H] ⁺ (m/z)	333.1
Product Ion 1 (m/z)	Predicted based on retro-Diels-Alder fragmentation
Product Ion 2 (m/z)	Predicted based on loss of small neutral molecules (e.g., H ₂ O, CO)
Limit of Detection (LOD)	~ 0.1 - 1 ng/mL
Limit of Quantification (LOQ)	~ 0.5 - 5 ng/mL

Visualizations

HPLC-MS Analytical Workflow



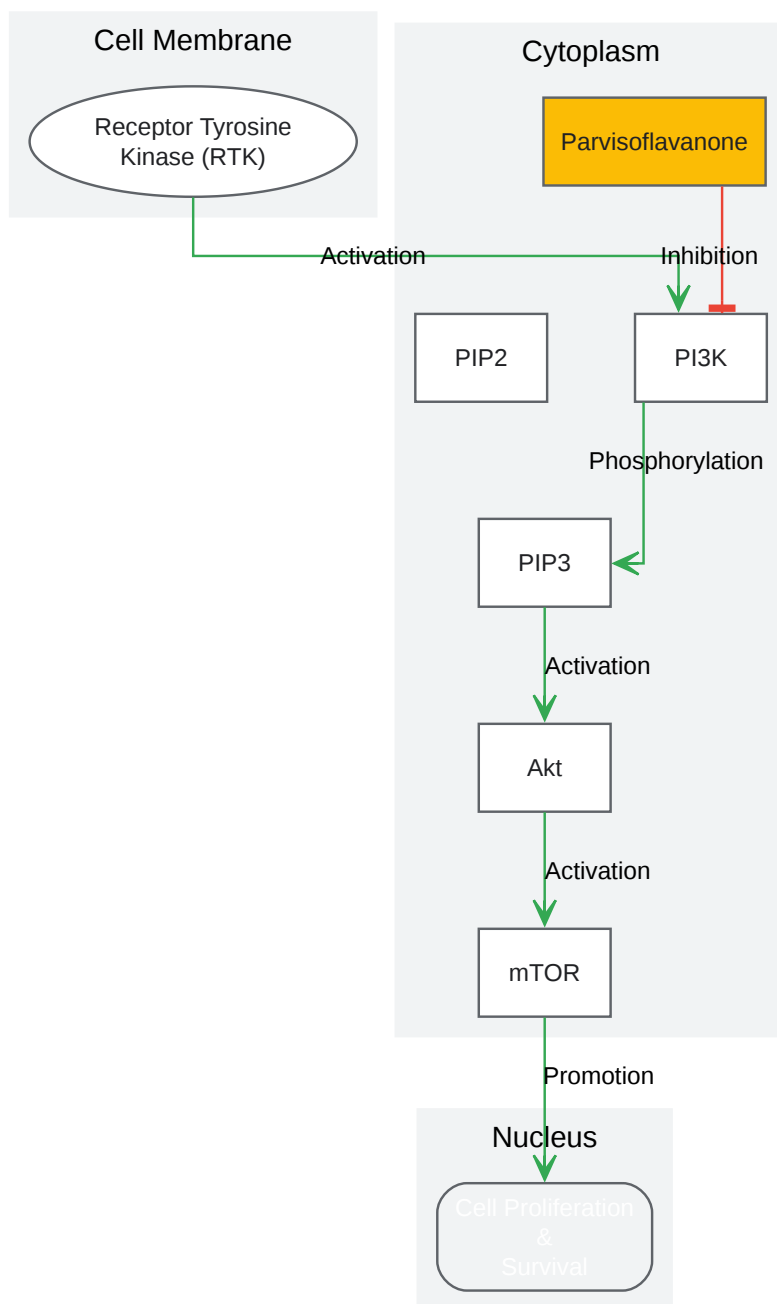
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Caption: Figure 1. A generalized workflow for the HPLC-MS/MS analysis of **Parvisoflavanone**.

Putative Signaling Pathway Modulation by Parvisoflavanone

Many isoflavonoids have been shown to exhibit anticancer activity by modulating signaling pathways that regulate cell growth and survival, such as the PI3K/Akt pathway.[4]

Figure 2. Putative PI3K/Akt Signaling Pathway Inhibition by Parvisoflavanone



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Caption: Figure 2. A diagram illustrating the potential inhibitory effect of **Parvisoflavanone** on the PI3K/Akt signaling pathway.

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References

- [1. A fragmentation study of isoflavones by IT-TOF-MS using biosynthesized isotopes - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. uab.edu \[uab.edu\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. Flavones: Six Selected Flavones and Their Related Signaling Pathways That Induce Apoptosis in Cancer - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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